Technical Guide: Physical Properties & Solid-State Engineering of Boc-His(Trt)-OMe

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Compound of Interest		
Compound Name:	*N-Boc-1-trityl-L-histidine Methyl Ester*	
Cat. No.:	*B13908625*	*Get Quote*

Executive Summary

Boc-His(Trt)-OMe is a fully protected histidine derivative used primarily as a C-terminal building block in solution-phase peptide synthesis or as an intermediate in the synthesis of modified histidine analogs.[1] Unlike its free-acid counterpart (Boc-His(Trt)-OH, MP ~130°C), the methyl ester variant exhibits a lower lattice energy, often resulting in the isolation of a metastable amorphous foam or oil after synthesis.[1]

Achieving a crystalline solid form is critical for:

- Purity: Exclusion of solvent inclusions and stereoisomers (D-His).
- Stability: Prevention of hygroscopic degradation and hydrolysis of the methyl ester.[1]
- Handling: Precise stoichiometry during coupling reactions.

Chemical Identity & Structural Context[1][2][3][4][5][6][7][8]

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Feature	Specification
Chemical Name	N-α-t-Butoxycarbonyl-N-im-trityl-L-histidine methyl ester
Formula	$C_{31}H_{33}N_3O_4$
Molecular Weight	~511.61 g/mol
Protecting Groups	Boc (Acid labile, N-α), Trityl (Acid labile, N-imidazole)
C-Terminus	Methyl Ester (Base labile, orthogonal to Boc/Trt)

The "Powder" vs. "Crystal" Dichotomy

In the context of protected amino acids, "powder" and "crystal" refer to the supramolecular arrangement of the molecules.[1]

- Amorphous Powder/Foam: Disordered arrangement. High surface area, rapid dissolution, but prone to absorbing moisture and retaining solvent (e.g., DCM, THF).[1] Often obtained by rotary evaporation.
- Crystalline Solid: Ordered lattice. Defined melting point, lower solubility (thermodynamically stable), and exclusion of impurities.[1] Obtained via controlled precipitation or slow evaporation.

Comparative Physical Properties

The following data contrasts the typical properties of the amorphous isolate versus the refined crystalline form.

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Property	Amorphous Powder (Foam)	Crystalline Solid
Appearance	White/Off-white puffed foam or sticky solid	Colorless needles or white prisms
Melting Point	Indistinct; softens ~50–60°C (glass transition)	Sharp; typically 75–80°C (dependent on polymorph)
Solubility (MeOH)	Very High (Instant)	High (Requires agitation)
Solubility (Hexane)	Insoluble (oils out)	Insoluble (precipitates)
Hygroscopicity	High (absorbs atmospheric H_2O)	Low (hydrophobic lattice)
Residual Solvent	High (often >2% DCM/EtOAc)	Low (<0.5%)
Stability	Prone to slow hydrolysis if wet	Stable for years at -20°C

> *Critical Insight: The bulky Trityl (Trt) group on the imidazole ring provides significant steric hindrance.[1] In the amorphous state, this bulk prevents tight packing, leading to "oiling out."[1] In the crystalline state, the Trityl groups interlock (pi-stacking), stabilizing the lattice.[1]*

Experimental Workflows

Protocol 1: Crystallization from Amorphous Foam

Objective: Convert crude, oily Boc-His(Trt)-OMe into a stable crystalline solid.[1]

Reagents:

- Crude Boc-His(Trt)-OMe (foam/oil)[1]
- Ethyl Acetate (EtOAc) - Solvent

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- n-Hexane (or Petroleum Ether) - Anti-solvent[1]

Step-by-Step Methodology:

- Dissolution: Dissolve the crude foam in the minimum amount of warm EtOAc (approx. 40°C). The solution should be clear.
  - Note: If the solution is cloudy, filter through a celite pad to remove inorganic salts.[1]
- Nucleation: Add n-Hexane dropwise to the warm solution with gentle stirring until a persistent slight turbidity (cloudiness) appears.
- Re-solubilization: Add a few drops of EtOAc to just clear the turbidity.
- Crystallization:
  - Method A (Fast): Place at 4°C overnight. Likely yields microcrystalline powder.
  - Method B (High Purity): Leave at room temperature in a vial covered with perforated parafilm (slow evaporation). Yields larger prisms.
- Isolation: Filter the crystals using a sintered glass funnel. Wash with cold 1:4 EtOAc:Hexane.
- Drying: Dry under high vacuum (<1 mbar) for 24 hours to remove lattice-bound solvent.

Protocol 2: Solubility & Purity Check (Self-Validating)

Objective: Confirm the solid-state form and purity before use.[1]

- Visual Inspection: Crystalline material should sparkle under light; amorphous material looks dull/matte.
- TLC Analysis:
  - Mobile Phase: Chloroform:Methanol (9:1).
  - Visualization: UV (Trityl absorbs strongly) and Ninhydrin (negative for Boc-protected, positive only if deprotected).

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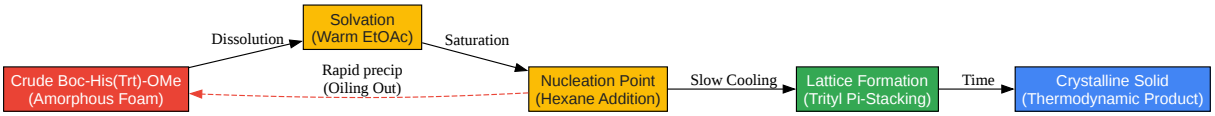
- Criterion: Single spot, Rf ~0.6-0.7.[1]

- Melting Point Check: A sharp melting range (<2°C spread) confirms crystallinity. A broad range (>5°C) indicates amorphous content or impurities.

Visualization: Solid-State Transformation Logic[1]

The following diagram illustrates the thermodynamic pathway from the kinetic amorphous form to the stable crystalline lattice, highlighting the role of the Trityl group.



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Caption: Workflow converting kinetic amorphous foam to thermodynamic crystalline solid. Dashed line represents the risk of "oiling out" if anti-solvent is added too quickly.[1]

Application Implications

Impact on Peptide Synthesis

Using the crystalline form of Boc-His(Trt)-OMe ensures:

- Stoichiometric Accuracy: Amorphous powders often contain 5-15% solvent by weight. Weighing 1.0g of amorphous powder might only deliver 0.85g of active amino acid, leading to incomplete coupling.[1]

- Racemization Control: Crystalline material typically has higher optical purity (>99.5% L-isomer). Amorphous foams, having been subjected to uncontrolled evaporation, may contain elevated levels of the D-isomer.[1]

Storage Recommendations

- Crystalline: Store at +4°C or -20°C. Desiccate to prevent surface moisture condensation.

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- Amorphous:Strictly -20°C. Must be stored under Argon/Nitrogen. The high surface area makes it a "sponge" for moisture, which can hydrolyze the methyl ester to the free acid over time.[1]

References

- Sigma-Aldrich.Boc-His(Trt)-OH Product Specification (Analogous Free Acid Data). Retrieved from .
- PubChem.Boc-His(Trt)-OH Compound Summary (CID 57647435). Retrieved from .
- BenchChem.Application Notes for Incorporation of Boc-His(Trt)-OH in SPPS. Retrieved from .
- ResearchGate.Discussions on Crystallization of Boc-Amino Acids. Retrieved from .

(Note: While specific datasheets for the Methyl Ester (OMe) are rare compared to the Free Acid (OH), the physical principles of crystallization and solubility described above are standard for Boc-protected amino acid esters.)[1]

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Sources

- 1. CN119504926A - A method for preparing Boc-His(Trt)-Aib-OH - Google Patents [patents.google.com]
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